

An In-depth Technical Guide to the Physical Characteristics of p-Tolyl Isovalerate

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Compound of Interest

Compound Name: *p-Cresyl isovalerate*

Cat. No.: *B1584962*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of p-tolyl isovalerate. The information is curated for professionals in research and development, offering precise data, an outline of common analytical methods, and a logical framework for understanding the compound's properties.

Introduction

p-Tolyl isovalerate, also known as 4-methylphenyl 3-methylbutanoate or **p-cresyl isovalerate**, is an ester with the chemical formula $C_{12}H_{16}O_2$.^[1] It is recognized for its characteristic tobacco-like, sweet, and herbaceous aroma.^{[2][3]} This compound is utilized as a flavoring agent and a fragrance ingredient in various consumer products.^{[3][4]} For professionals in drug development and chemical research, a thorough understanding of its physical properties is essential for formulation, quality control, and safety assessment.

Core Physical and Chemical Properties

The quantitative physical and chemical data for p-tolyl isovalerate are summarized in the table below. These values have been compiled from various chemical data sources and provide a baseline for its characterization.

Property	Value	Source(s)
Identifiers		
CAS Number	55066-56-3	[1][2][5]
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1][2][5]
Molecular Weight	192.25 - 192.26 g/mol	[1][2][4][5]
IUPAC Name	(4-methylphenyl) 3-methylbutanoate	[4]
Synonyms	Isovaleric Acid p-Tolyl Ester, p-Cresyl isovalerate, FEMA 3387	[1][2][6][7]
Physical Properties		
Physical State	Clear, colorless to almost colorless oily liquid at 20°C	[2][4][8][9]
Boiling Point	125 °C at 10 mmHg 103 °C at 2.00 mmHg	[2][3][6][7][8]
Density	0.977 - 0.987 g/mL at 20°C or 25°C	[2][4][6][8]
Refractive Index	1.4840 - 1.4890 at 20°C	[2][4][6]
Solubility		
Water	Insoluble (45.68 mg/L est.)	[3][4][6][7]
Organic Solvents	Soluble in oils and alcohol	[3][4][6][7]
Safety & Handling		
Flash Point	99 °C (210.2 °F) 209 °F (98.33 °C) TCC	[2][3][6][7][8]
Storage Temperature	Room temperature, recommended in a cool, dark place (<15°C)	[2][8]
Chromatographic Data		

Purity (by GC)	>98.0%	[8]
Kovats Retention Index	Standard Non-Polar Column (e.g., SE-30): 1389 Standard Polar Column (e.g., Carbowax 20M): 1898	[4][10]
Other Properties		
Odor Profile	Tobacco, animal, sweet, herbal	[2][3][7]
LogP (Octanol/Water)	3.43 - 3.453 (est.)	[2][3]

Experimental Protocols

While detailed, step-by-step experimental protocols for a specific batch analysis are proprietary to the manufacturer, the techniques used to determine the properties listed above are standardized in the field of analytical chemistry. Below are general methodologies for key parameters.

3.1 Purity Determination by Gas Chromatography (GC) The purity of p-tolyl isovalerate is typically assessed using Gas Chromatography (GC), as indicated by suppliers specifying ">98.0%(GC)".[8]

- **Principle:** This method separates volatile compounds in a mixture. An inert gas carries the sample through a column, and compounds are separated based on their boiling points and interactions with the column's stationary phase. A detector measures the quantity of each separated component.
- **General Protocol:**
 - **Sample Preparation:** A dilute solution of p-tolyl isovalerate is prepared in a volatile solvent (e.g., hexane or ethanol).
 - **Injection:** A small volume (typically 1 µL) of the sample is injected into the heated inlet of the gas chromatograph.

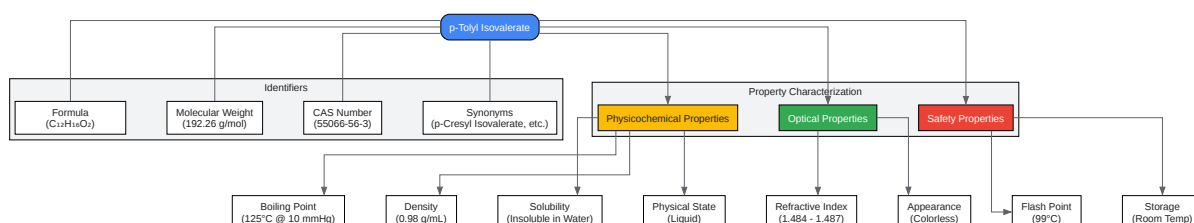
- Separation: The sample is vaporized and carried by a gas (e.g., helium or nitrogen) through a capillary column (such as a non-polar SE-30 or a polar Carbowax).[10] The oven temperature is programmed to ramp up, allowing for the sequential elution of compounds.
- Detection: A Flame Ionization Detector (FID) is commonly used for organic compounds. As the p-tolyl isovalerate elutes from the column, it is burned in a hydrogen-air flame, producing ions that generate a measurable electrical signal.
- Analysis: The peak area of p-tolyl isovalerate is compared to the total area of all peaks in the chromatogram to calculate its percentage purity.

3.2 Refractive Index Measurement The refractive index is a fundamental property used to identify and assess the purity of liquid substances.

- Principle: This method measures the extent to which light is bent (refracted) when it passes from one medium (air) into the sample. It is dependent on temperature and the wavelength of light.
- General Protocol:
 - Instrumentation: An Abbe refractometer is typically used.
 - Calibration: The instrument is calibrated using a standard of known refractive index, such as distilled water.
 - Measurement: A few drops of the p-tolyl isovalerate sample are placed on the prism surface. The instrument's internal temperature is maintained at a specific value, commonly 20°C.[6]
 - Reading: The operator adjusts the instrument to bring a dividing line into focus on a crosshair and reads the refractive index value from the calibrated scale. The measurement is typically performed using the sodium D-line (589 nm).

Logical Relationships of Compound Properties

The following diagram illustrates the hierarchical relationship between the fundamental identity of p-tolyl isovalerate and its derived physical, chemical, and safety characteristics. This provides a logical workflow for compound characterization.



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Caption: Hierarchical properties of p-tolyl isovalerate.

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References

- 1. scbt.com [scbt.com]

- 2. ISOVALERIC ACID P-TOLYL ESTER price, buy ISOVALERIC ACID P-TOLYL ESTER - chemicalbook [chemicalbook.com]
- 3. para-cresyl isovalerate, 55066-56-3 [thegoodscentscompany.com]
- 4. p-Cresyl isovalerate | C₁₂H₁₆O₂ | CID 62092 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. p-Cresyl isovalerate [webbook.nist.gov]
- 6. parchem.com [parchem.com]
- 7. ISOVALERIC ACID P-TOLYL ESTER | 55066-56-3 [chemicalbook.com]
- 8. p-Tolyl Isovalerate | 55066-56-3 | TCI AMERICA [tcichemicals.com]
- 9. p-Tolyl 3-methylbutanoate | CymitQuimica [cymitquimica.com]
- 10. p-Cresyl isovalerate [webbook.nist.gov]
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